

3-Bromobenzonitrile: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. Date: December 2025



CAS Number: 6952-59-6 Synonyms: m-Bromobenzonitrile, 1-Bromo-3-cyanobenzene, 3-Cyanobromobenzene

This technical guide provides an in-depth overview of **3-Bromobenzonitrile**, a pivotal chemical intermediate in the fields of pharmaceutical and agrochemical research and development. This document is tailored for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and applications.

Core Properties

3-Bromobenzonitrile is a white to off-white crystalline solid.[1] It is a key building block in organic synthesis due to its versatile chemical reactivity.

Physicochemical Data

The fundamental physical and chemical properties of **3-Bromobenzonitrile** are summarized below for easy reference.



Property	Value
Molecular Formula	C7H4BrN[2]
Molecular Weight	182.02 g/mol [2]
Melting Point	38-40 °C
Boiling Point	225 °C
Density	1.6 g/cm³[3]
Flash Point	113 °C (closed cup)
Solubility	Insoluble in water[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Bromobenzonitrile**.

Technique	Data Highlights
¹H NMR (400 MHz, CDCl₃)	Signals confirmed by spectral data.[4]
¹³ C NMR	Spectral data available.[5]
Infrared (IR)	Key functional group peaks identified.[6]
Mass Spectrometry (MS)	Molecular ion peak observed at m/z 182/180.[7]

Safety and Handling

3-Bromobenzonitrile is classified as harmful and an irritant.[1] Proper safety precautions are essential when handling this compound.

GHS Hazard Information



Hazard Statement	Description
H302	Harmful if swallowed.[1][8]
H312	Harmful in contact with skin.[1]
H315	Causes skin irritation.[1][9]
H319	Causes serious eye irritation.[1][9]
H332	Harmful if inhaled.[9]
H335	May cause respiratory irritation.[9]

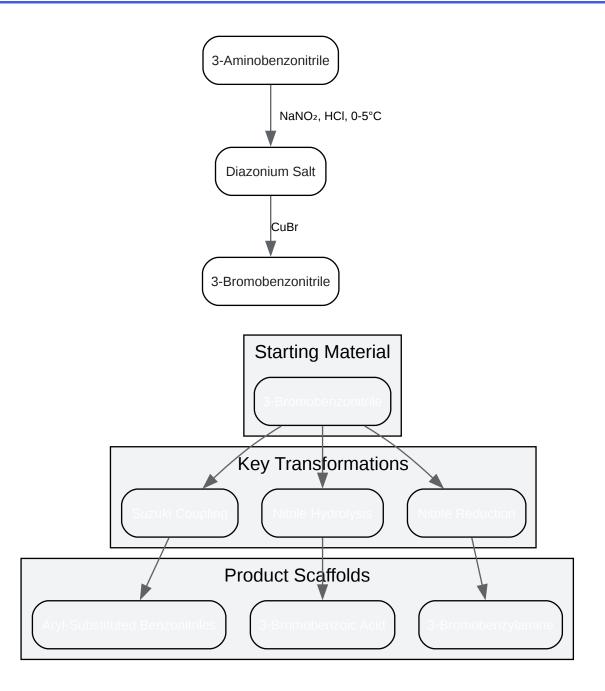
Precautionary Statements: P261, P280, P301+P312, P302+P352, P305+P351+P338[9]

Always handle **3-Bromobenzonitrile** in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10]

Synthesis and Reaction Pathways

The primary route for the synthesis of **3-Bromobenzonitrile** is the Sandmeyer reaction, which involves the diazotization of an aromatic amine followed by displacement with a nucleophile. [11]





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- To cite this document: BenchChem. [3-Bromobenzonitrile: A Comprehensive Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265711#3-bromobenzonitrile-casnumber-6952-59-6]

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